Comprehensive Technical Guide: 1H NMR Spectroscopy of N-Benzylanthranilic Acid[1]

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Compound of Interest

Compound Name:	*N-Benzylanthranilic acid*
CAS No.:	*6622-55-5*
Cat. No.:	*B141590*

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Executive Summary

N-Benzylanthranilic acid (2-(benzylamino)benzoic acid) is a critical pharmacophore in medicinal chemistry, serving as the structural backbone for "fenamate" non-steroidal anti-inflammatory drugs (NSAIDs) and a versatile intermediate in acridine synthesis.[1]

Precise structural characterization of this molecule via Proton Nuclear Magnetic Resonance (

H NMR) requires navigating specific challenges: distinguishing overlapping aromatic signals, managing exchangeable protons (NH/COOH), and identifying conformational isomers. This guide provides a self-validating framework for interpreting the

H NMR spectrum of **N-benzylanthranilic acid**, emphasizing the causal relationship between molecular electronics and spectral topology.

Structural Analysis & Electronic Environment

Before analyzing the spectrum, we must deconstruct the molecule into its magnetically distinct environments. The molecule consists of two aromatic systems linked by a methylene bridge (

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).[1]

The "Push-Pull" Dynamics of Ring A (Anthranilic Core)

Ring A is a 1,2-disubstituted benzene.[1] It exhibits a classic "push-pull" electronic system:

- Electron Donor (Push): The secondary amine (

) at position 2 donates electron density into the ring via mesomeric effects (+M), significantly shielding the protons at positions 3 and 5 (ortho and para to the amine).[1]

- Electron Withdrawing (Pull): The carboxylic acid (

) at position 1 withdraws electron density via induction (-I) and resonance (-M), deshielding the proton at position 6 (ortho to the acid).[1]

The "Neutral" Ring B (Benzyl Group)

Ring B is a monosubstituted benzene ring attached to a methylene group.[1] It lacks strong push-pull substituents, resulting in a cluster of signals with similar chemical shifts, often appearing as a multiplet.

Experimental Protocol

To ensure reproducibility and spectral clarity, the following protocol is mandatory.

Solvent Selection: The Critical Parameter

Recommended Solvent: DMSO-

(Dimethyl sulfoxide-d6)[1]

- Why: **N-Benzylanthranilic acid** has poor solubility in non-polar solvents like CDCl

  .[1] Furthermore, CDCl

  often facilitates rapid proton exchange, causing the critical amine (

) and acid (

) peaks to broaden or disappear.[1] DMSO-

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forms strong hydrogen bonds, stabilizing these protons and slowing exchange, allowing for the observation of sharp signals and couplings.

Sample Preparation Workflow

- Mass: Weigh 10–15 mg of **N-benzylanthranilic acid**.
- Solvation: Add 0.6 mL of DMSO-

  (99.9% D).
- Homogenization: Sonicate for 30 seconds. Ensure no suspended solids remain.[1]
- Reference: Ensure the solvent contains TMS (Tetramethylsilane) or calibrate to the residual DMSO pentet at

  2.50 ppm.[1]

Spectral Assignment & Logic

The Aliphatic Region (The "Anchor")

The most distinct signal in the spectrum is the benzylic methylene group.[1]

- Chemical Shift:

  4.40 – 4.50 ppm.[1]
- Multiplicity:
  - Ideally: A doublet (

    Hz) due to coupling with the adjacent NH proton.[1]
  - Real-world: Often appears as a broad singlet if the NH proton is undergoing intermediate exchange rates due to trace water in the DMSO.[1]

The Aromatic Region (6.5 – 8.0 ppm)

This region contains 9 protons.[1] We distinguish them by separating the "structured" Ring A protons from the "clustered" Ring B protons.[1]

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Ring A: The Anthranilic Pattern (4 Protons)[1]

- H-3 (Ortho to NH): The most shielded doublet.[1] The amine lone pair density is highest here.[1]
  - Shift:

    ~6.65 ppm (Doublet).[1]
- H-5 (Para to NH): Also shielded, appearing as a triplet (doublet of doublets resembling a triplet).
  - Shift:

    ~6.60 ppm (Triplet).[1]
- H-4 (Meta to NH/COOH): The "neutral" aromatic proton of this ring.[1]
  - Shift:

    ~7.25 – 7.30 ppm (Triplet).[1]
- H-6 (Ortho to COOH): The most deshielded aromatic signal due to the anisotropic effect of the carbonyl group.[1]
  - Shift:

    ~7.85 – 7.95 ppm (Doublet).[1]

Ring B: The Benzyl Pattern (5 Protons)[1]

- H-2', 3', 4', 5', 6': These protons resonate in a narrow range.
  - Shift:

    7.30 – 7.45 ppm.[1]
  - Appearance: Often a multiplet overlapping with H-4 of Ring A.[1]

The Exchangeable Region[1]

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- Amine (-NH-): A broad signal, typically around

  8.0 – 9.0 ppm.[1] If dry DMSO is used, it appears as a broad triplet (coupling to CH

).

- Carboxylic Acid (-COOH): A very broad singlet, highly deshielded, typically

  12.0 – 13.0 ppm.[1] Note: This peak may be extremely broad or invisible depending on water content.[1]

Summary of Chemical Shifts

Assignment	Proton Type	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling ( )
COOH	Acidic	12.50 - 13.50	Broad Singlet	1H	-
NH	Amine	8.00 - 8.50	Broad Triplet	1H	~6 Hz
H-6	Ar-H (Ring A)	7.85 - 7.95	Doublet (dd)	1H	Hz
Ph-H	Ar-H (Ring B) [1]	7.30 - 7.45	Multiplet	5H	-
H-4	Ar-H (Ring A)	7.25 - 7.35	Triplet (td)	1H	Hz
H-3	Ar-H (Ring A)	6.65 - 6.75	Doublet (d)	1H	Hz
H-5	Ar-H (Ring A)	6.55 - 6.65	Triplet (t)	1H	Hz
CH	Benzylic	4.40 - 4.50	Doublet/Singlet	2H	~6 Hz

Visualizations

Diagram 1: Assignment Logic Flowchart

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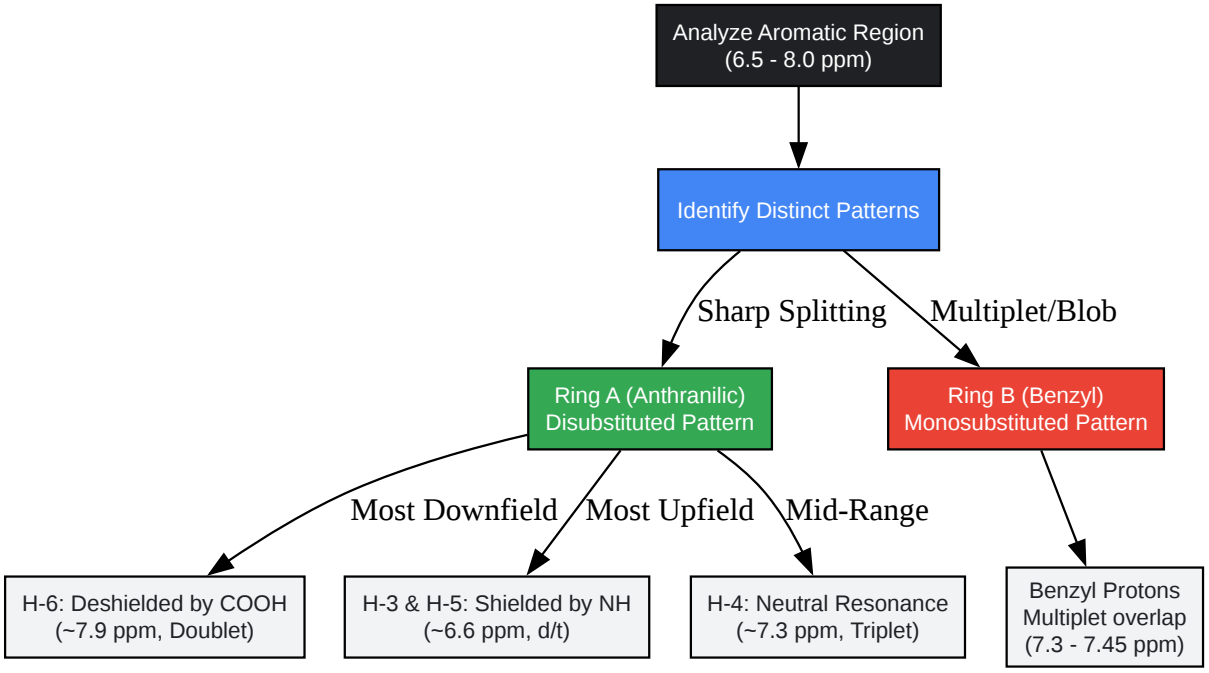
This diagram illustrates the decision-making process for assigning the aromatic protons based on electronic effects.



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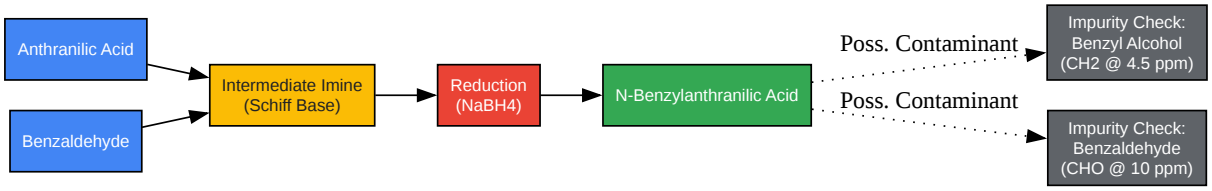
Caption: Logic flow for distinguishing the magnetically distinct aromatic protons based on substituent electronic effects.

Diagram 2: Experimental & Synthesis Context

Understanding the origin of the sample (Reductive Amination) helps in identifying common impurities (e.g., Benzyl alcohol, Benzaldehyde).



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Caption: Synthesis pathway via reductive amination, highlighting potential impurities visible in the NMR spectrum.

Advanced Considerations & Troubleshooting

The "Invisible" Protons

If the COOH or NH protons are missing:

- Cause: Proton exchange with water in the solvent (

).[1]

- Solution: Add a single drop of

  and shake.[1] The OH/NH signals will disappear completely (confirming their identity), while CH signals remain. To see them, dry the sample or use a fresh ampoule of DMSO-

  .[1]

Concentration Effects

At high concentrations (>50 mM), **N-benzylanthranilic acid** may form dimers via the carboxylic acid group. This results in a significant downfield shift of the COOH proton (towards 13-14 ppm) and can slightly affect the H-6 chemical shift.[1]

Self-Validation (COSY)

To confirm the assignment without doubt, run a 2D COSY (Correlation Spectroscopy) experiment:

- Identify the H-6 doublet (most downfield).[1]
- Trace the cross-peak to find H-5.[1]
- From H-5, trace the cross-peak to find H-4.[1]

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- From H-4, trace to H-3.[1] This "walking the ring" method is the gold standard for assignment.[1]

References

- ChemicalBook. (2025).[1][2] **N-Benzylanthranilic acid** Chemical Properties and Spectral Data. Retrieved from [1]
- National Center for Biotechnology Information. (2025).[1] PubChem Compound Summary for CID 80327, **N-Benzylanthranilic acid**. Retrieved from [1]
- AIST. (n.d.). Spectral Database for Organic Compounds (SDBS).[1] (General reference for Anthranilic acid derivatives). Retrieved from [1]
- Royal Society of Chemistry. (2014). Synthesis and characterization of fenamic acid derivatives. (Contextual data on N-phenyl/benzyl derivatives). Retrieved from [1]

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- 1. youtube.com [youtube.com]
- 2. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Comprehensive Technical Guide: 1H NMR Spectroscopy of N-Benzylanthranilic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141590/docs#comprehensive-technical-guide-1h-nmr-spectroscopy-of-n-benzylanthranilic-acid-1]

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